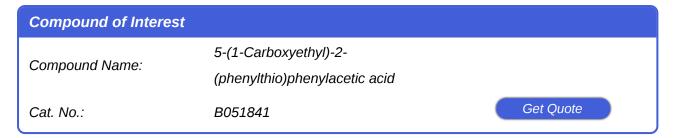


# A Comprehensive Technical Guide to CAS 83237-49-4

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid**, identified by the CAS number 83237-49-4, is a pivotal chemical intermediate in the pharmaceutical industry.[1] Its primary significance lies in its role as a precursor in the synthesis of Zaltoprofen, a potent non-steroidal anti-inflammatory drug (NSAID).[1][2][3] Zaltoprofen is recognized for its preferential inhibition of cyclooxygenase-2 (COX-2), rendering it effective in the management of pain and inflammation associated with conditions like arthritis.[1][2] This guide provides a detailed overview of the chemical and physical properties of CAS 83237-49-4, its synthesis pathway to Zaltoprofen, and the subsequent mechanism of action of the final drug product.

## **Chemical and Physical Properties**

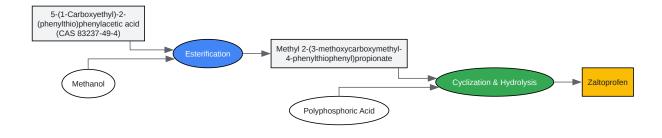
The fundamental physicochemical characteristics of **5-(1-Carboxyethyl)-2- (phenylthio)phenylacetic acid** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic processes.



Property	Value	Source
Molecular Formula	C17H16O4S	[1][4][5]
Molecular Weight	316.37 g/mol	[1][4][5]
Appearance	Off-white solid	[1]
Melting Point	145-146 °C (in 1,2- dichloroethane)	[1][4][5]
Boiling Point (Predicted)	517.4 ± 50.0 °C	[1][4]
Density (Predicted)	1.34 ± 0.1 g/cm <sup>3</sup>	[1][4]
pKa (Predicted)	4.09 ± 0.10	[1][4]
Solubility	Slightly soluble in Acetone and DMSO	[1][4]
Storage Temperature	2-8°C, Sealed in a dry environment	[4]

# **Role in Zaltoprofen Synthesis**

CAS 83237-49-4 is a critical raw material for the synthesis of Zaltoprofen.[2] The process generally involves an esterification step followed by a cyclization reaction.



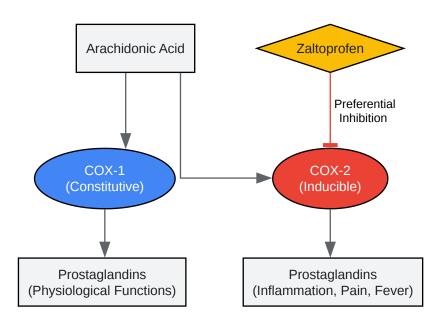
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Synthesis of Zaltoprofen from CAS 83237-49-4.



## **Mechanism of Action of Zaltoprofen**

As an NSAID, Zaltoprofen's therapeutic effects are derived from its inhibition of the cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins. Prostaglandins are lipid compounds that mediate inflammation, pain, and fever. Zaltoprofen exhibits a preferential inhibition of COX-2, the isoform of the enzyme that is upregulated during inflammation.



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